

Personal protective equipment for handling 5-Bromopyridine-3-sulfonyl chloride

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Compound of Interest

Compound Name: 5-Bromopyridine-3-sulfonyl
chloride

Cat. No.: B1342331

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Essential Safety and Handling Guide for 5-Bromopyridine-3-sulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, operational, and disposal information for handling **5-Bromopyridine-3-sulfonyl chloride** in a laboratory setting. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromopyridine-3-sulfonyl chloride is a corrosive solid that reacts violently with water. It can cause severe skin burns and eye damage and may be harmful if swallowed. The Globally Harmonized System (GHS) pictograms for this chemical include symbols for corrosion. Hazard statements associated with this compound highlight its risks, including causing severe skin burns and eye damage. Therefore, the use of appropriate personal protective equipment is mandatory to prevent exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

Situation	Required PPE
General Laboratory Use	- Nitrile gloves- Safety glasses with side shields- Laboratory coat
Weighing and Transferring	- Chemical-resistant gloves (e.g., butyl rubber or neoprene)- Chemical splash goggles- Face shield- Laboratory coat- Use of a certified chemical fume hood is required.
Large-Scale Operations or Spills	- Heavy-duty chemical-resistant gloves- Chemical splash goggles and a face shield- Chemical-resistant apron or coveralls- Appropriate respiratory protection (e.g., an air-purifying respirator with acid gas/organic vapor cartridges)

Operational and Disposal Plans

A systematic approach to the handling and disposal of **5-Bromopyridine-3-sulfonyl chloride** is crucial for laboratory safety. The following protocols provide step-by-step guidance.

Experimental Protocol: Safe Handling

- Preparation and Inspection:
 - Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.
 - Visually inspect the container for any signs of damage or leaks.
 - Confirm that the chemical is properly labeled and log it into the laboratory's chemical inventory system.
- Handling Environment:
 - All handling of **5-Bromopyridine-3-sulfonyl chloride** must be conducted within a certified chemical fume hood to minimize inhalation exposure.

- The work area should be free of water and other incompatible materials, such as strong oxidizing agents, strong bases, and alcohols. It is recommended to handle the compound under an inert atmosphere, such as argon.^[1]
- Weighing and Transfer:
 - Wear the appropriate PPE as specified in Table 1.
 - Use compatible tools (e.g., glass or stainless steel spatulas) for transferring the solid.
 - Carefully weigh the desired amount in a tared, sealed container to prevent dust dispersion.
 - Close the primary container tightly immediately after use.
- Reaction Setup:
 - When setting up reactions, slowly add the **5-Bromopyridine-3-sulfonyl chloride** to the reaction mixture.
 - Be aware that the reaction with moisture or protic solvents can release toxic gases.^[1]
- Spill Management:
 - In the event of a small spill, wear appropriate PPE, cover the spill with an inert absorbent material (e.g., sand or vermiculite), and collect it into a sealed, labeled container for hazardous waste disposal.
 - For larger spills, evacuate the area immediately and contact the institution's Environmental Health and Safety (EHS) department.

Experimental Protocol: Disposal

- Waste Segregation:
 - All waste containing **5-Bromopyridine-3-sulfonyl chloride**, including contaminated consumables and spill cleanup materials, must be treated as hazardous waste.
- Solid Waste:

- Collect solid waste, including empty containers, in a clearly labeled, sealed, and chemically compatible container designated for halogenated organic waste.
- Liquid Waste:
 - Collect liquid waste from reactions or cleaning procedures in a labeled, sealed, and appropriate solvent waste container for halogenated organic compounds.
- Disposal Procedure:
 - Dispose of all waste through the institution's approved hazardous waste disposal program. Do not pour any waste down the drain.

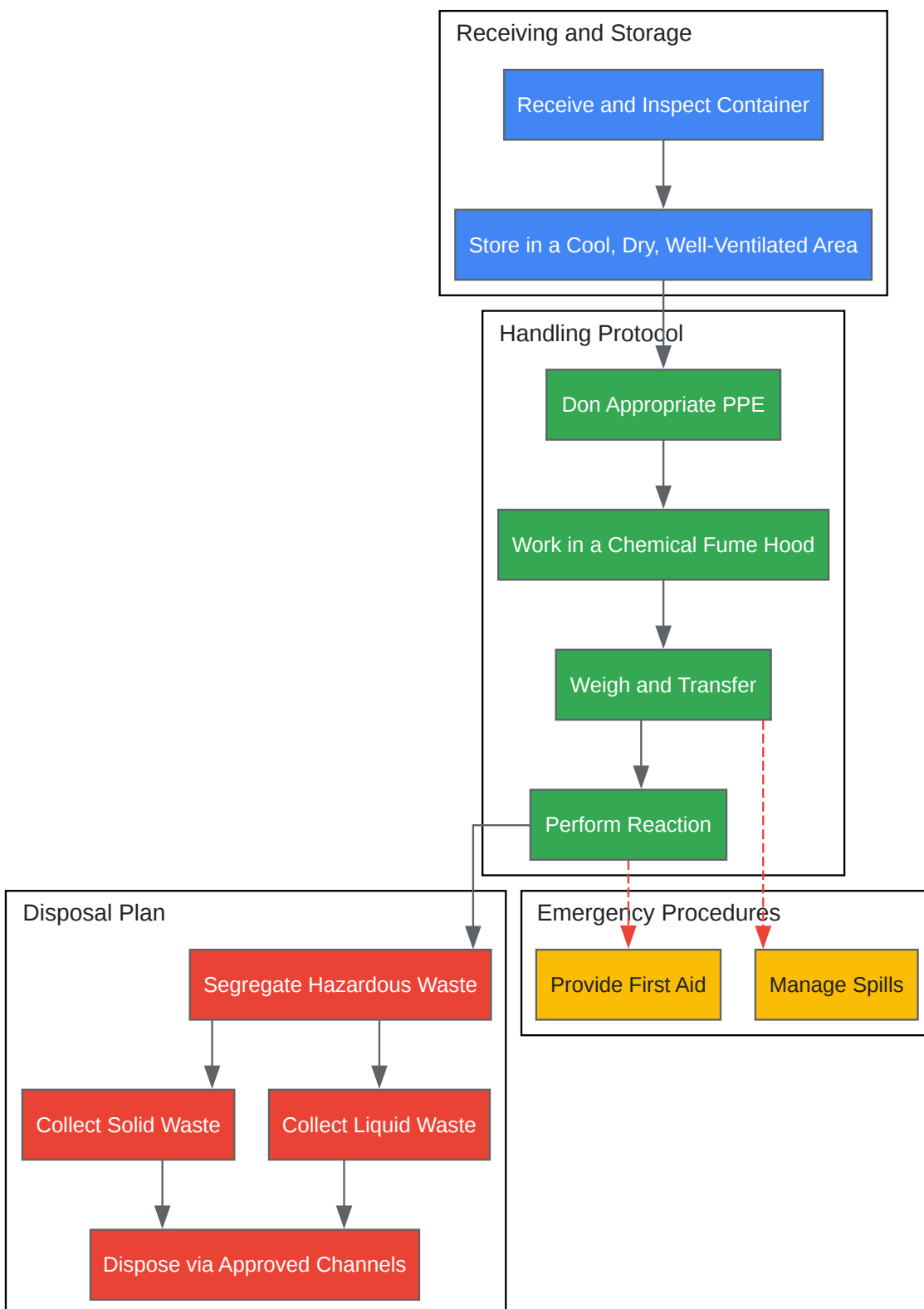
Quantitative Data

Table 2: Physical and Chemical Properties of **5-Bromopyridine-3-sulfonyl chloride**

Property	Value
CAS Number	65001-21-0[1]
Molecular Formula	C ₅ H ₃ BrClNO ₂ S[2]
Molecular Weight	256.50 g/mol [2]
Appearance	Solid[2]
Melting Point	60-62.5 °C[1]
Boiling Point	329.2 ± 27.0 °C at 760 mmHg[1]
Density	1.9 ± 0.1 g/cm ³ [1]

Workflow Diagram

The following diagram illustrates the safe handling and disposal workflow for **5-Bromopyridine-3-sulfonyl chloride**.



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Caption: Workflow for safe handling and disposal of **5-Bromopyridine-3-sulfonyl chloride**.

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References

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- 2. 5-bromopyridine-3-sulfonyl chloride AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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